An In-depth Technical Guide to Piperiacetildenafil

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Piperiacetildenafil*
Cat. No.:	*B8811007*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the physicochemical properties of **Piperiacetildenafil**. The information is curated to support research and development activities in the fields of medicinal chemistry and pharmacology.

Core Physicochemical Data

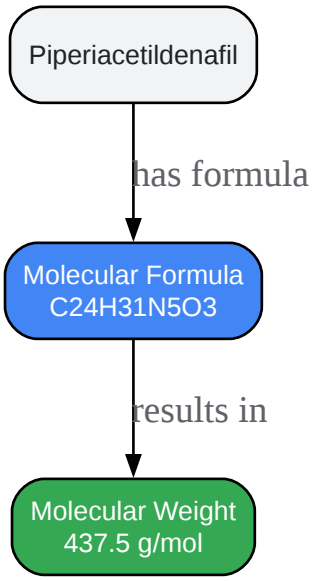
Piperiacetildenafil is recognized as an intermediate in the synthesis of pyrazolopyrimidinones.[1][2] Its fundamental molecular and physical properties are summarized below.

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Property	Value	Source
Molecular Formula	C24H31N5O3	[1][2][3]
Molecular Weight	437.5 g/mol	
Exact Mass	437.2427 u	
IUPAC Name	5-[2-ethoxy-5-(2-piperidin-1-ylacetyl)phenyl]-1-methyl-3-propyl-6H-pyrazolo[4,5-d]pyrimidin-7-one	
CAS Number	147676-50-4	

Structural and Identification Information

The following diagram illustrates the key identifiers for **Piperiacetildenafil**, providing a logical relationship between its common name, chemical formula, and molecular weight.



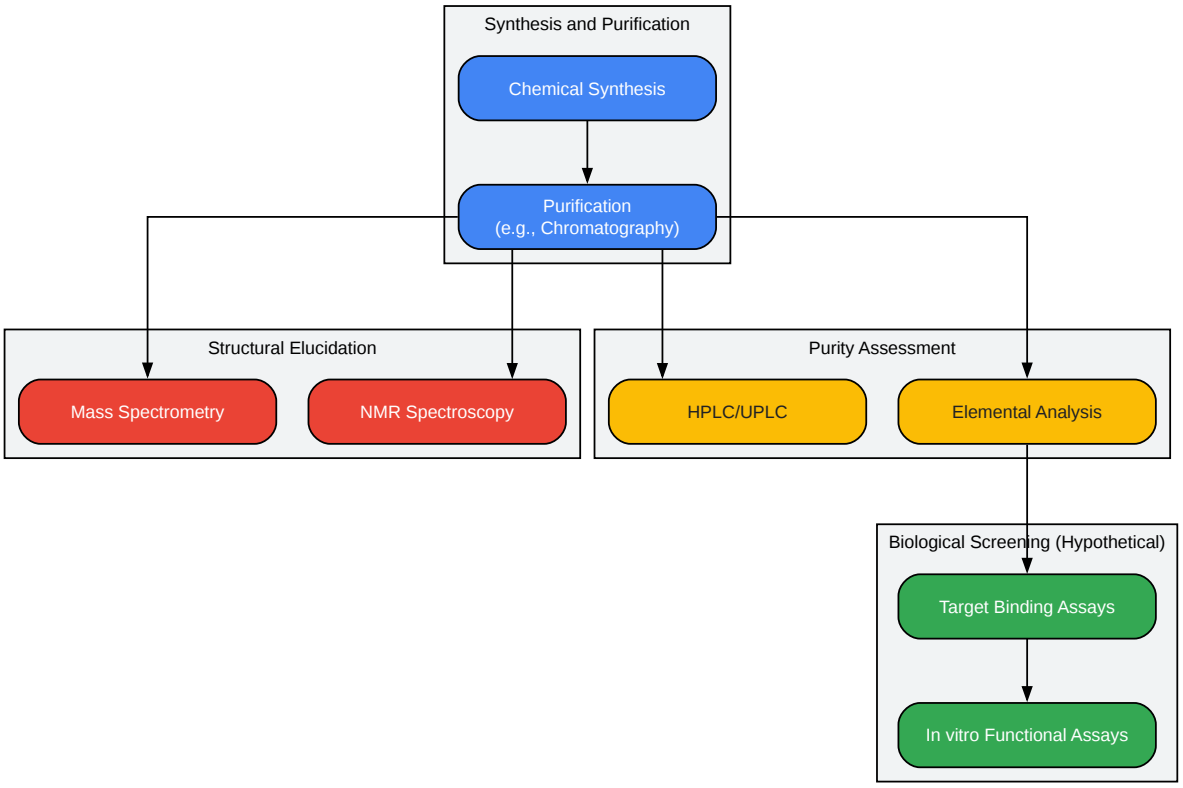
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Caption: Hierarchical relationship of **Piperiacetildenafil** identifiers.

Experimental Protocols

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Detailed experimental protocols for the synthesis or biological evaluation of **Piperiacetildenafil** are not extensively documented in publicly available literature. It is primarily referenced as a synthetic intermediate. A general workflow for the characterization of such a compound is outlined below.



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Caption: General experimental workflow for chemical compound characterization.

This generalized workflow serves as a foundational methodology for researchers working with novel or intermediate compounds like **Piperiacetildenafil**. The initial steps involve synthesis

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and purification, followed by rigorous structural elucidation and purity assessment using standard analytical techniques. Subsequent biological screening would depend on the specific research objectives and the hypothesized target of the final synthesized molecules.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Piperiacetildenafil | C24H31N5O3 | CID 135564757 - PubChem [pubchem.ncbi.nlm.nih.gov]
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